

# Bromocholine Bromide: A Technical Guide to its Physicochemical Properties

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## Compound of Interest

Compound Name: *Bromocholine bromide*

Cat. No.: *B018153*

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## Introduction

**Bromocholine bromide**, also known as (2-Bromoethyl)trimethylammonium bromide, is a quaternary ammonium salt.[1] It is utilized as a biochemical reagent in scientific research, particularly in studies concerning acetylcholine metabolism and cholinergic pathways.[2][3] This technical guide provides a comprehensive overview of the known physical and chemical properties of **Bromocholine bromide**, details established experimental protocols for their determination, and presents a logical workflow for its characterization.

## Core Physical and Chemical Properties

The fundamental physicochemical characteristics of **Bromocholine bromide** are summarized in the table below. This data is essential for its handling, formulation, and application in experimental settings.

Property	Value	Source(s)
Molecular Formula	C5H13Br2N	[1]
Molecular Weight	246.97 g/mol	[1]
Appearance	White to almost white powder or crystals	
Melting Point	244 °C (decomposes)	
Solubility	Soluble in water	
Hygroscopicity	Hygroscopic	
CAS Number	2758-06-7	

## Experimental Protocols

Detailed methodologies for the determination of the key physicochemical properties of **Bromocholine bromide** are outlined below. These protocols are based on standard analytical techniques for quaternary ammonium salts and related compounds.

### Purity Determination by Argentometric Titration

This method is employed to determine the purity of **Bromocholine bromide** by quantifying the bromide ion concentration.

Principle: The bromide ions in the sample react with silver nitrate ( $\text{AgNO}_3$ ) in the titrant to form a silver bromide ( $\text{AgBr}$ ) precipitate. The endpoint is detected potentiometrically using a silver-ion selective electrode.

Apparatus:

- Automatic titrator with a silver-ion selective electrode
- 100 mL beaker
- Pipette

- Magnetic stirrer

Reagents:

- Standardized 0.1 M Silver Nitrate ( $\text{AgNO}_3$ ) solution
- Deionized water
- Isopropanol

Procedure:

- Sample Preparation: Accurately weigh a specific amount of **Bromocholine bromide** and dissolve it in a known volume of deionized water. A mixture of isopropanol and deionized water can also be used as a solvent.
- Titration:
  - Place the sample solution in a 100 mL beaker with a magnetic stir bar.
  - Immerse the silver-ion selective electrode and the dispenser tip of the titrator into the solution.
  - Start the titration with the standardized silver nitrate solution. The titrator will automatically add the titrant and record the potential change.
- Endpoint Determination: The endpoint of the titration is the point of maximum inflection on the titration curve, which is automatically calculated by the titrator software.
- Calculation: The purity of **Bromocholine bromide** is calculated based on the volume of silver nitrate solution consumed, its molarity, and the initial weight of the sample.

## Structural Elucidation by Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique to confirm the chemical structure of **Bromocholine bromide**.

Principle:  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy provide detailed information about the chemical environment of the hydrogen and carbon atoms in the molecule, allowing for the confirmation of its structural integrity.

Apparatus:

- NMR spectrometer (e.g., 300 MHz or higher)
- NMR tubes
- Vortex mixer

Reagents:

- Deuterated solvent (e.g., Deuterium oxide -  $\text{D}_2\text{O}$ , or Dimethyl sulfoxide- $\text{d}_6$  -  $\text{DMSO-d}_6$ )
- **Bromocholine bromide** sample

Procedure:

- Sample Preparation:
  - Dissolve 5-10 mg of **Bromocholine bromide** in approximately 0.5-0.7 mL of a suitable deuterated solvent in a clean vial.
  - Vortex the mixture until the sample is completely dissolved.
  - Transfer the solution to an NMR tube.
- Data Acquisition:
  - Place the NMR tube in the spectrometer.
  - Acquire  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra according to the instrument's standard operating procedures.
- Data Analysis:
  - Process the acquired spectra (Fourier transformation, phasing, and baseline correction).

- Analyze the chemical shifts, integration values (for  $^1\text{H}$  NMR), and coupling patterns to confirm the presence of the trimethylammonium group, the ethyl chain, and the bromo-substituent, consistent with the structure of **Bromocholine bromide**.

## Hygroscopicity Testing

This protocol determines the tendency of **Bromocholine bromide** to absorb moisture from the atmosphere.

Principle: The sample is exposed to a controlled humidity environment, and the change in mass is measured over time.

Apparatus:

- Controlled humidity chamber or a desiccator with a saturated salt solution to maintain a specific relative humidity.
- Analytical balance
- Weighing containers (e.g., watch glasses)

Procedure:

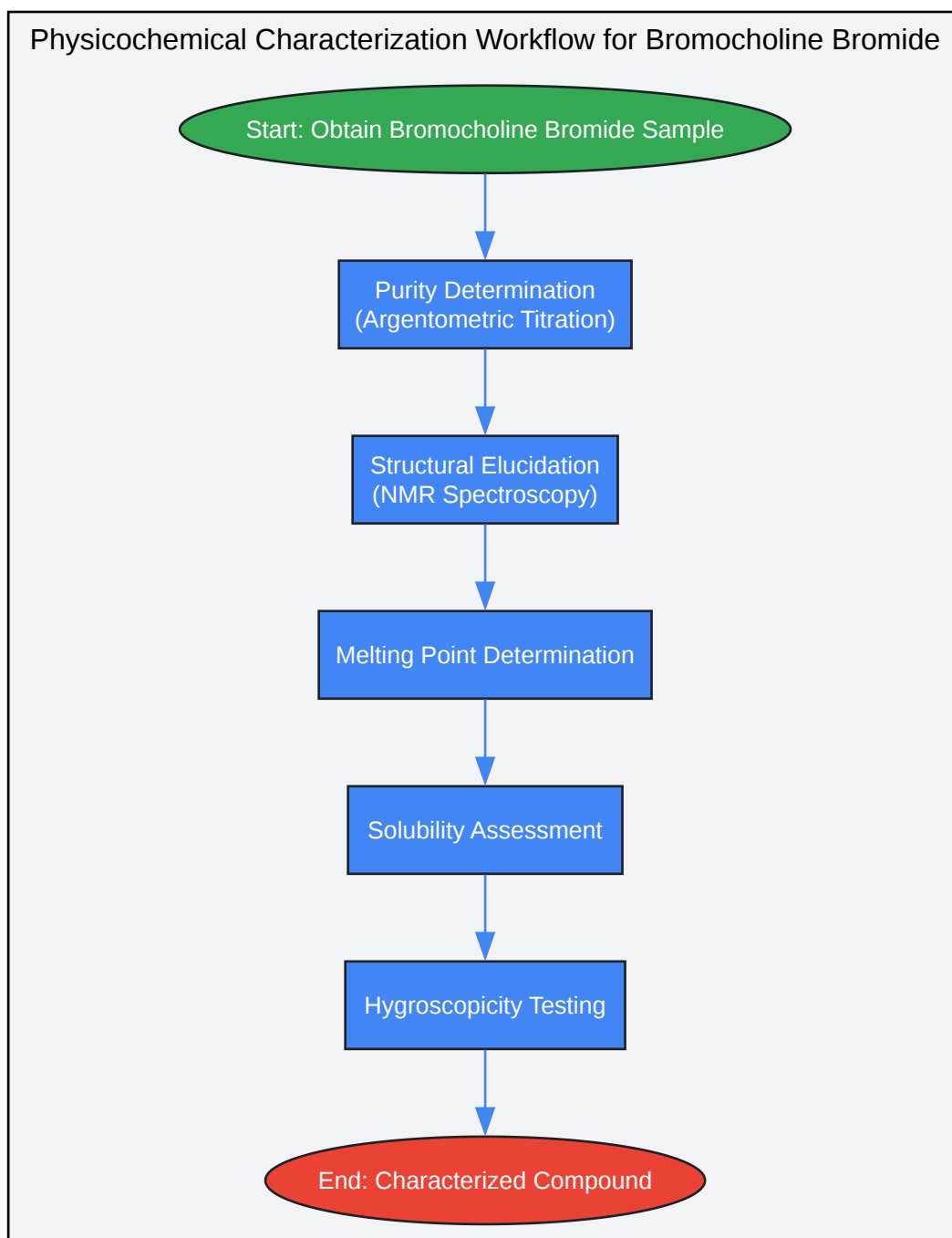
- Initial Weighing: Accurately weigh a sample of **Bromocholine bromide** in a pre-weighed container.
- Exposure: Place the container with the sample in a controlled humidity chamber set to a specific relative humidity (e.g., 75% RH) and temperature (e.g., 25 °C).
- Mass Measurement: At predetermined time intervals, remove the sample from the chamber and quickly weigh it on the analytical balance.
- Equilibrium: Continue the measurements until the mass of the sample becomes constant, indicating that it has reached equilibrium with the surrounding atmosphere.
- Calculation: The hygroscopicity is expressed as the percentage of mass increase from the initial dry weight.

## Biological Activity and Signaling Pathways

While **Bromocholine bromide** is cited as a biochemical reagent for studies involving acetylcholine metabolism and cholinergic pathways, specific details regarding its mechanism of action, such as direct interactions with cholinergic receptors (nicotinic or muscarinic) or inhibition of acetylcholinesterase, are not well-documented in the available scientific literature based on the conducted searches. Further research is required to elucidate its precise biological targets and signaling cascades.

## Mandatory Visualizations

As the specific signaling pathways for **Bromocholine bromide** are not currently detailed in the literature, a diagram illustrating the logical workflow for its physicochemical characterization is provided below.



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Caption: Workflow for the physicochemical characterization of **Bromocholine bromide**.

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## References

- 1. Bromocholine bromide | C<sub>5</sub>H<sub>13</sub>Br<sub>2</sub>N | CID 17689 - PubChem [pubchem.ncbi.nlm.nih.gov]
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